

2-(4-Bromo-2,5-difluorophenyl)acetic acid safety and handling

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Compound of Interest

Compound Name: 2-(4-Bromo-2,5-difluorophenyl)acetic acid

Cat. No.: B1443294

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An In-depth Technical Guide to the Safe Handling of **2-(4-Bromo-2,5-difluorophenyl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Acknowledging the Chemical Landscape

In the field of pharmaceutical research and development, halogenated aromatic compounds are indispensable building blocks for novel therapeutics. **2-(4-Bromo-2,5-difluorophenyl)acetic acid**, with its unique substitution pattern, represents a compound of significant interest. However, its utility is intrinsically linked to a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This guide moves beyond mere compliance, offering a field-proven framework for risk assessment, safe handling, and emergency preparedness tailored to the realities of the modern research laboratory. As senior scientists, our responsibility extends beyond discovery to ensuring a culture of safety that protects ourselves, our colleagues, and our environment.

Section 1: Compound Profile and Hazard Identification

A foundational principle of laboratory safety is to "know your chemical." Before the first spatula touches the powder, a comprehensive understanding of the substance's properties and hazards is non-negotiable.

Chemical Identity and Properties:

Property	Value	Source
Chemical Name	2-(4-Bromo-2,5-difluorophenyl)acetic acid	[1][2]
CAS Number	871035-64-2	[1][2]
Molecular Formula	C ₈ H ₅ BrF ₂ O ₂	[2][3]
Molecular Weight	251.03 g/mol	[3]
Physical Form	White to Yellow Solid	[2]
Storage	Store in a dry, cool, well-ventilated place in a tightly sealed container at room temperature.	[2][3]

Globally Harmonized System (GHS) Hazard Classification:

2-(4-Bromo-2,5-difluorophenyl)acetic acid is classified with the signal word "Warning" and is associated with the following hazards.[1][2][4] This classification is the cornerstone of our risk assessment and dictates the minimum required safety controls.

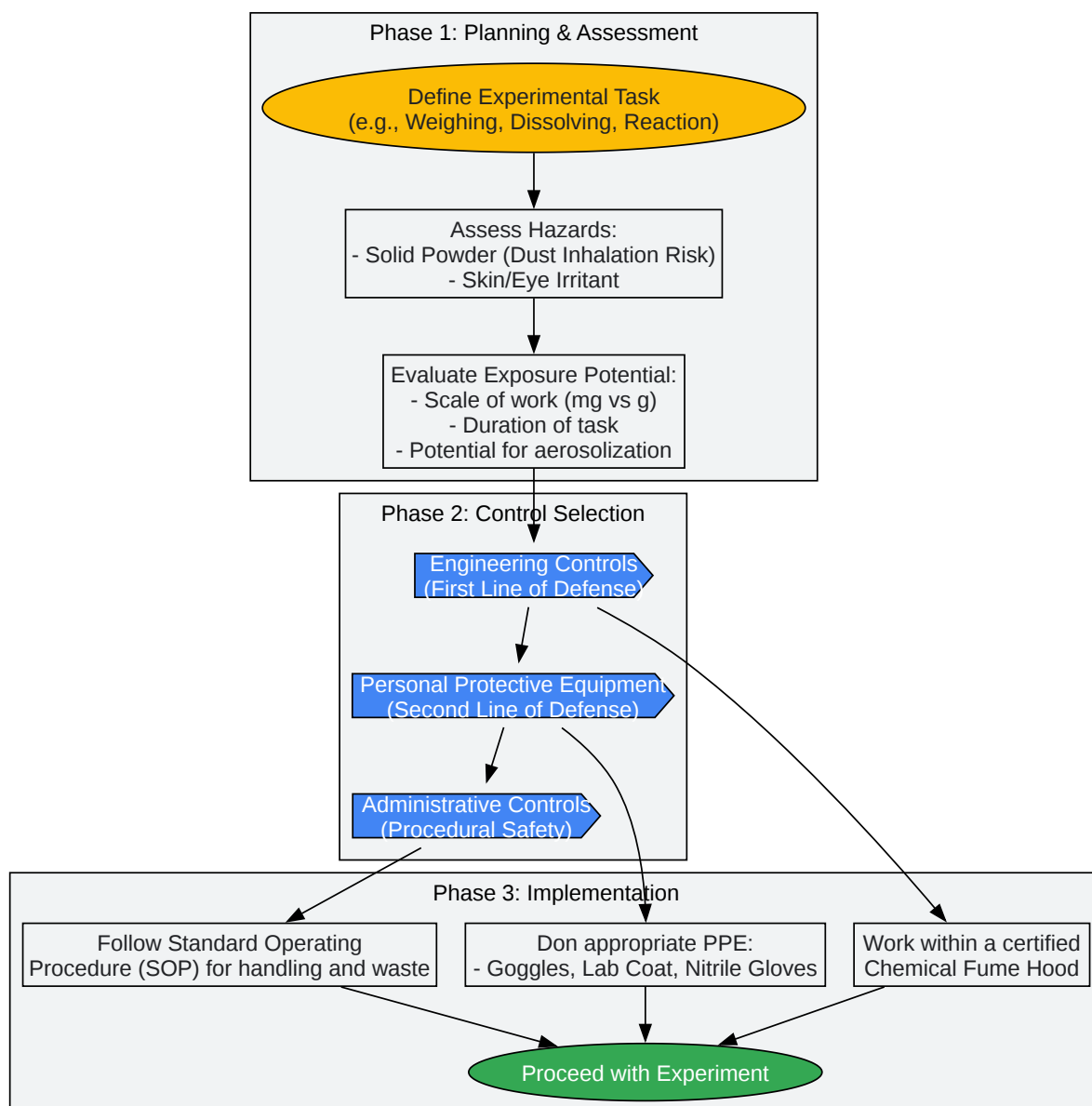
GHS Hazard Code	Hazard Statement	Precautionary Measures (Examples)
H315	Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water.[1][4]
H319	Causes serious eye irritation	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
H335	May cause respiratory irritation	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.[1][4]

The presence of halogens (Bromine, Fluorine) places this compound in the category of halogenated aromatics, which as a class, demand careful handling to minimize skin contact and vapor inhalation.[5][6]

Section 2: Proactive Risk Assessment and Control

Safety protocols are not static; they are a dynamic response to the specific risks of a procedure. Before any experimental work, a task-specific risk assessment must be conducted. This involves identifying potential exposure routes—inhalation of dust, dermal contact, and eye contact—and establishing robust control measures.

The following workflow illustrates a logical approach to risk mitigation when planning an experiment with this compound.



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Caption: Risk assessment workflow for handling the target compound.

Section 3: The Handling Lifecycle: Receipt to Disposal

Safe handling is a continuous process that begins the moment a chemical enters the laboratory and ends with its proper disposal.

Engineering Controls: The Primary Barrier

Personal protective equipment is considered the last line of defense.^[7] The first and most critical barrier is the use of proper engineering controls.

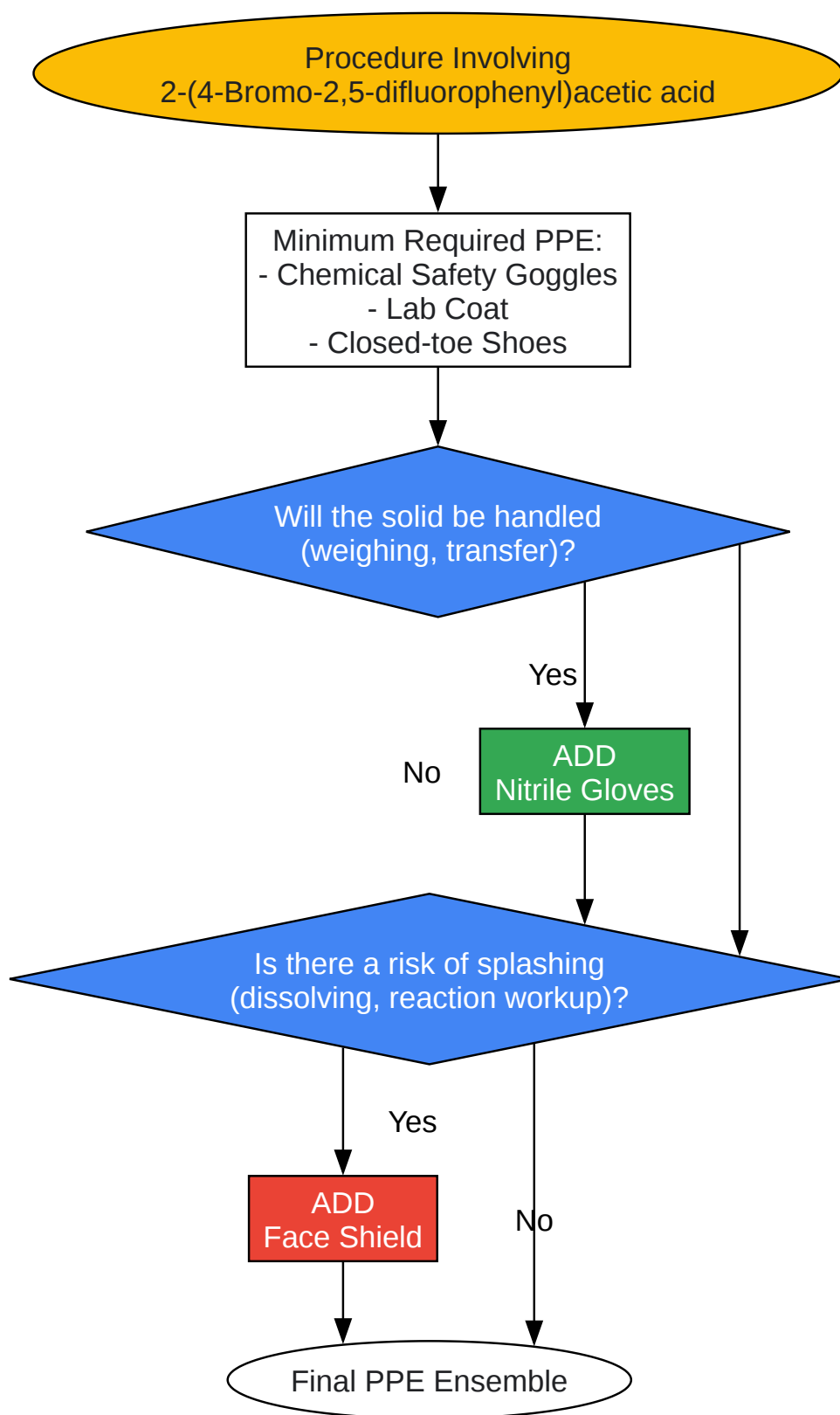
- **Chemical Fume Hood:** Due to the H335 (May cause respiratory irritation) hazard associated with the solid dust, all manipulations of **2-(4-Bromo-2,5-difluorophenyl)acetic acid**—including weighing, transfers, and solution preparation—must be performed inside a certified chemical fume hood.^{[5][8]} This contains any generated dust or aerosols, protecting the user's breathing zone.

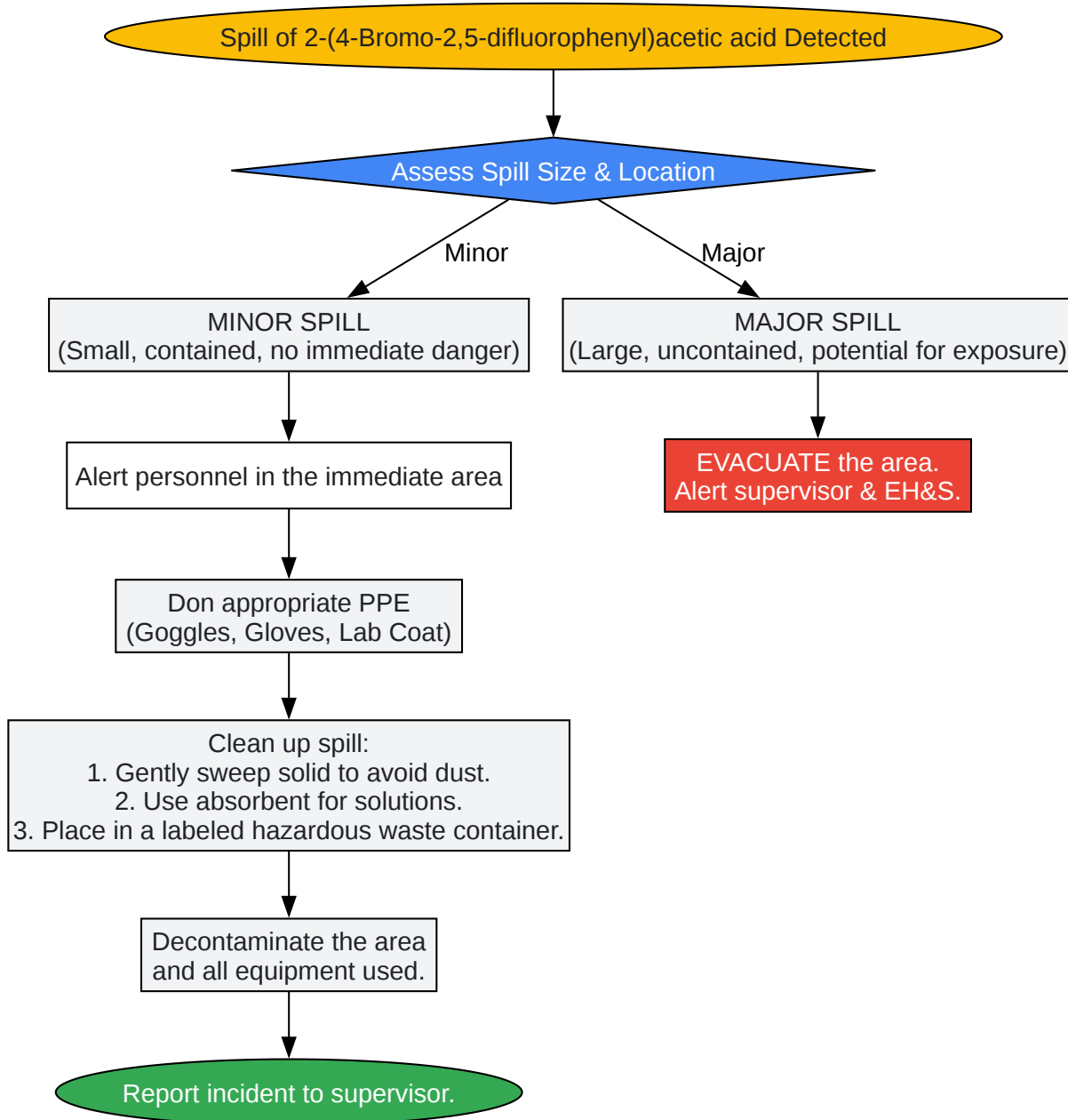
Personal Protective Equipment (PPE): A Self-Validating System

The choice of PPE must directly address the hazards identified in Section 1.^{[9][10]} The minimum required PPE for handling this compound is non-negotiable.

- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[11] Safety glasses with side shields are insufficient as they do not protect against splashes.^[9] When handling larger quantities or when a splash hazard is significant, a face shield should be worn in addition to goggles.^{[9][11]}
- **Skin Protection:** A flame-resistant lab coat and closed-toe shoes are required at all times.^[11] ^[12] Disposable nitrile gloves are suitable for providing protection against incidental contact.^[9] It is critical to remove and replace gloves immediately if they become contaminated.^[9] For tasks involving potential for prolonged contact, consulting a glove manufacturer's compatibility data is recommended.^[7]
- **Respiratory Protection:** If work is exclusively conducted within a fume hood, additional respiratory protection is typically not required. In the rare event that engineering controls are

insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[5]





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